

comparative analysis of uracil-DNA glycosylase activity from different species

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Compound of Interest

Compound Name: *Uracil*

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A Comparative Analysis of **Uracil**-DNA Glycosylase Activity from Diverse Species

Uracil-DNA glycosylase (UDG), also known as UNG, is a critical enzyme in the base excision repair (BER) pathway, responsible for removing **uracil** from DNA.[1] **Uracil** can arise in DNA through two primary mechanisms: the deamination of cytosine and the misincorporation of dUTP during DNA replication.[2][3] Left unrepaired, these **uracil** lesions can lead to mutagenic G:C to A:T transition mutations.[4][5] Given its essential role in maintaining genome integrity, UDG is a highly conserved enzyme found across all domains of life.[2] This guide provides a comparative analysis of UDG activity from different species, focusing on key biochemical properties and assay methodologies.

Quantitative Comparison of UDG Properties

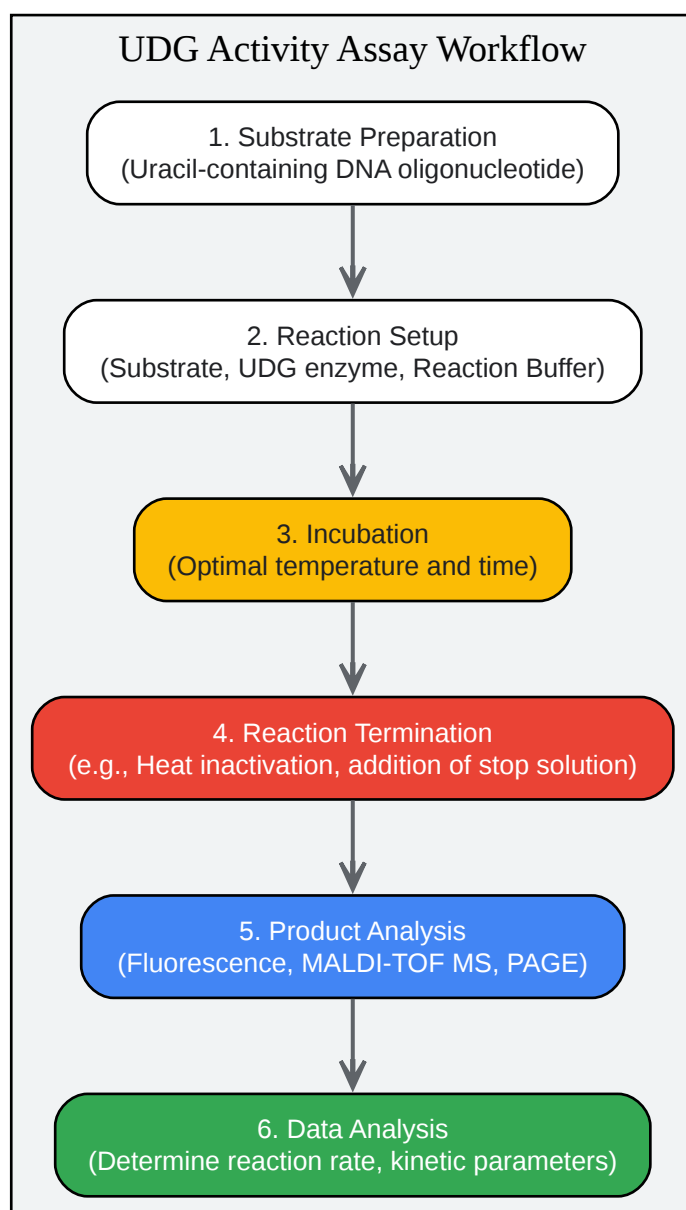
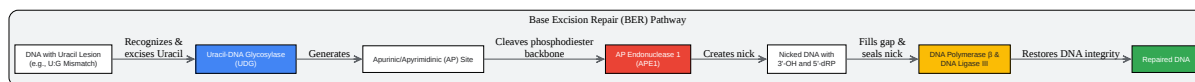
The biochemical properties of UDG, including its kinetic parameters and optimal reaction conditions, vary across different species, reflecting their adaptation to diverse cellular environments. The following tables summarize key quantitative data for UDG from humans, *Escherichia coli*, and thermophilic organisms.

Kinetic Parameters	Human (UNGΔ84)	E. coli (Ung)	Thermophilic Archaea (A. fulgidus)	
K _m (ssDNA)	0.45 μM[6]	Not specified	Not specified	
K _m (dsDNA)	1.6 μM[6]	Not specified	Not specified	
k _{cat}	9.31 s ⁻¹ (for a G:U substrate)[7]	Not specified	Not specified	
V _{max}	0.98 nM/s (for a G:U substrate)[7]	Not specified	Not specified	
Substrate Preference	ssDNA > dsDNA (U:G > U:A)[6][8]	ssDNA > dsDNA[2]	ssDNA and dsDNA (U:A or U:G)[9]	

Optimal Reaction Conditions	Human (UNGΔ84)	E. coli (Ung)	Thermophilic Bacteria (T. thiopara)	Thermophilic Archaea (A. fulgidus)
Optimal Temperature	37°C (inactivated >55°C)[10]	37°C (inactivated at 95°C)[11]	70°C[12]	>95°C (retains full activity after 1.5h at 95°C)[9]
Optimal pH	7.7 - 8.0[6]	~8.0[11]	7.5 - 9.0[12]	Not specified
Cofactor Requirement	None (inhibited by >200 mM salt) [11]	None (inhibited by high ionic strength)[11]	None[12]	None[9]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of UDG in the base excision repair pathway and a general workflow for assaying its activity.



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